

Application Notes and Protocols for the Preparation of BYK 49187 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BYK 49187

Cat. No.: B1663723

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution for the potent PARP-1 and PARP-2 inhibitor, **BYK 49187**. Adherence to this protocol will ensure the accurate and reproducible preparation of this compound for use in various research applications.

Introduction

BYK 49187 is a small molecule inhibitor of Poly (ADP-ribose) polymerase (PARP) enzymes, specifically targeting PARP-1 and PARP-2. These enzymes play a critical role in DNA repair and cell death pathways. Inhibition of PARP is a key strategy in cancer therapy, particularly in cancers with deficiencies in other DNA repair pathways, such as those with BRCA1/2 mutations. Accurate preparation of **BYK 49187** stock solutions is paramount for obtaining reliable and reproducible results in both in vitro and in vivo studies.

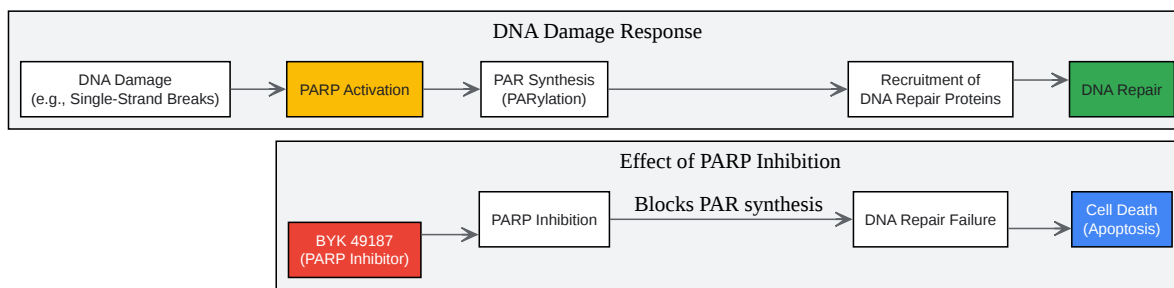
Physicochemical and Biological Properties

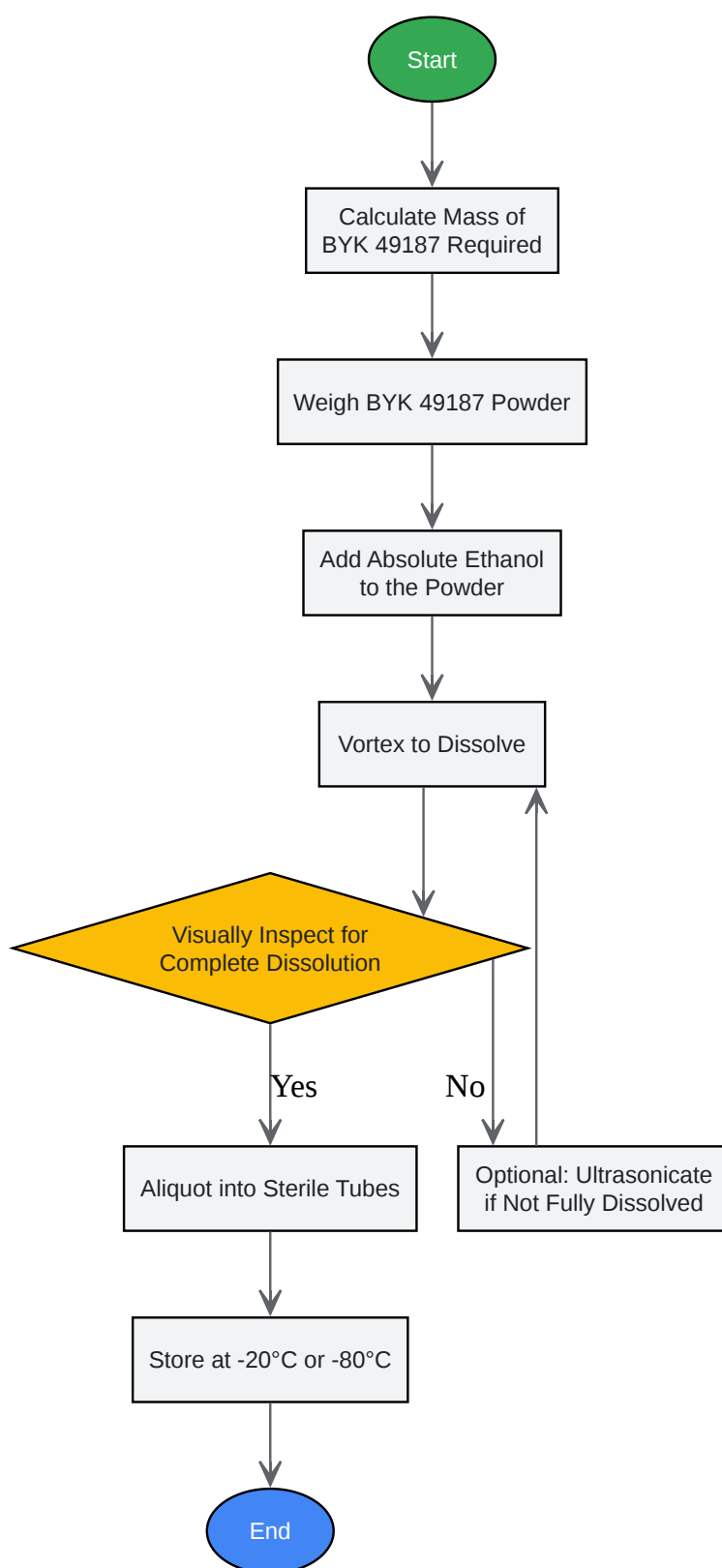
A summary of the key properties of **BYK 49187** is provided in the table below for easy reference.

Property	Value
Alternate Names	4,5-Dihydro-2-[4-(4-methyl-1H-imidazol-4-yl)-1-piperidiny]-6H-imidazo[4,5,1-ij]quinolin-6-one
CAS Number	163120-31-8
Molecular Formula	C ₁₉ H ₂₁ N ₅ O
Molecular Weight	335.4 g/mol
Target(s)	PARP-1, PARP-2
Solubility	< 16.77 mg/mL in ethanol; Insoluble in DMSO
Storage Temperature	Powder: -20°C; Stock Solution: -20°C or -80°C

Signaling Pathway of PARP Inhibition

The following diagram illustrates the central role of PARP enzymes in the DNA damage response and how inhibitors like **BYK 49187** intervene.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com